

Unveiling the Spectroscopic Signature of Aspergillusidone F: A Technical Guide

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Compound of Interest

Compound Name: *aspergillusidone F*

Cat. No.: B15601674

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For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the spectroscopic data for **aspergillusidone F**, a brominated depsidone isolated from the marine-derived fungus *Aspergillus unguis* CRI282-03. This document details the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, along with the experimental protocols used for its characterization, offering a valuable resource for the identification and further investigation of this natural product.

High-Resolution Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) established the molecular formula of **aspergillusidone F** as $C_{19}H_{16}Br_2O_5$.

Ion	Calculated m/z	Found m/z
$[M+H]^+$	484.9491	484.9494

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structure of **aspergillusidone F** was elucidated through extensive 1D and 2D NMR spectroscopy. The 1H and ^{13}C NMR data were acquired in acetone- d_6 .

1H NMR Data (600 MHz, acetone- d_6)

Position	δ H (ppm)	Multiplicity	J (Hz)
3-OH	10.68	s	
5	6.42	s	
1'-OH	8.89	br s	
3'	6.72	s	
6'	6.64	s	
7	2.22	s	
8	2.37	s	
4'-OCH ₃	3.84	s	
5'-CH ₃	2.11	s	

¹³C NMR Data (150 MHz, acetone-d₆)

Position	δC (ppm)	Type
1	164.2	C
2	108.8	C
3	162.7	C
4	106.3	C
5	111.8	CH
6	141.7	C
1'	114.3	C
2'	158.4	C
3'	109.9	CH
4'	162.1	C
5'	112.5	C
6'	140.2	CH
7	9.3	CH ₃
8	12.5	CH ₃
4'-OCH ₃	56.4	CH ₃
5'-CH ₃	9.7	CH ₃
C=O	170.8	C

Experimental Protocols

Fungal Material and Fermentation

The fungal strain *Aspergillus unguis* CRI282-03 was isolated from a marine sponge collected in the Gulf of Thailand. The fungus was cultured on potato dextrose agar (PDA) for 7 days. Plugs of agar were then used to inoculate a solid rice medium, which was incubated at 28 °C for 30 days.

Extraction and Isolation

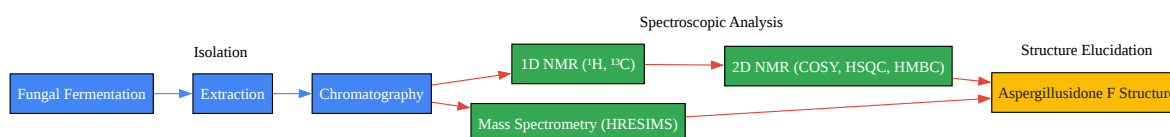
The fermented rice solid medium was extracted with ethyl acetate. The resulting crude extract was then subjected to a series of chromatographic techniques to isolate **aspergillusidone F**. This included vacuum liquid chromatography (VLC) on silica gel, followed by preparative thin-layer chromatography (TLC) and purification by high-performance liquid chromatography (HPLC).

Spectroscopic Analysis

- NMR Spectroscopy: ^1H , ^{13}C , COSY, HSQC, and HMBC NMR spectra were recorded on a Bruker Avance 600 MHz spectrometer. Chemical shifts are reported in parts per million (ppm) and referenced to the residual solvent signals (acetone- d_6 : δH 2.05, δC 29.8).
- Mass Spectrometry: High-resolution mass spectra were obtained using an electrospray ionization (ESI) mass spectrometer.

Workflow for Spectroscopic Data Acquisition

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of a natural product like **aspergillusidone F**.



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Workflow for the isolation and structural elucidation of **aspergillusidone F**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com